

Butyl cyanoacetate solubility in organic solvents

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Compound of Interest

Compound Name: Butyl cyanoacetate

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An In-depth Technical Guide to the Solubility of **Butyl Cyanoacetate** in Organic Solvents

Introduction

Butyl cyanoacetate (CAS: 5459-58-5), with the molecular formula $C_7H_{11}NO_2$, is a colorless to pale yellow liquid that serves as a versatile intermediate in organic synthesis.^{[1][2]} Its structure, featuring both an ester and a nitrile functional group, makes it a valuable precursor in the manufacturing of pharmaceuticals, dyes, agrochemicals, and specialty polymers.^{[2][3][4]} For researchers, scientists, and professionals in drug development, a thorough understanding of its solubility characteristics in various organic solvents is paramount for reaction design, purification processes, formulation development, and overall process optimization.

This technical guide provides a detailed overview of the solubility of **butyl cyanoacetate** in common organic solvents, outlines a standard experimental protocol for solubility determination, and presents a visual workflow for this procedure. While extensive quantitative solubility data is not widely available in published literature, this guide compiles the available qualitative information to assist laboratory professionals.

Solubility of Butyl Cyanoacetate

Butyl cyanoacetate is generally characterized as being soluble in organic solvents while being immiscible or sparingly soluble in water.^{[1][3][5][6][7][8]} Its solubility profile is dictated by its molecular structure, which includes a polar cyano group and a moderately polar ester group, balanced by a nonpolar butyl chain. This allows it to interact favorably with a range of organic solvent polarities.

The following table summarizes the qualitative solubility of **butyl cyanoacetate** in various organic solvents based on available data.

Table 1: Qualitative Solubility of **Butyl Cyanoacetate** in Common Organic Solvents

Solvent Class	Solvent Name	Polarity Index	Solubility	Reference
Alcohols	Methanol	5.1	Miscible	[1]
Ethanol	-	Miscible	[1]	
Ketones	Acetone	5.1	Soluble	[9]
Methyl Ethyl Ketone	4.7	Soluble	[9]	
Esters	Ethyl Acetate	4.4	Soluble	[10]
Ethers	Diethyl Ether	2.8	Soluble	[11]
Chlorinated	Dichloromethane	3.1	Soluble	[9]
Aprotic Polar	Dimethylformamide (DMF)	6.4	Soluble	[12]
Dimethyl Sulfoxide (DMSO)	7.2	Soluble	[13][14]	
Aqueous	Water	10.2	Immiscible	[1][3][5][6][7]

Note: Solubility of "n-Butyl cyanoacrylate" is cited for Acetone, Methyl Ethyl Ketone, and Dichloromethane as a close structural analogue; specific quantitative data for **butyl cyanoacetate** in these solvents is not readily available. General solubility of esters is cited for Ethyl Acetate and Diethyl Ether.

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, a standardized experimental method is required. The gravimetric method is a reliable and widely used technique for determining the solubility of a solid or liquid solute in a solvent.

Objective: To quantitatively determine the solubility of **butyl cyanoacetate** in a specific organic solvent at a controlled temperature.

Materials and Equipment:

- **Butyl cyanoacetate** (high purity)
- Solvent of interest (analytical grade)
- Temperature-controlled water bath or incubator/shaker
- Analytical balance (readable to 0.1 mg)
- Glass vials or flasks with airtight seals
- Volumetric pipettes and syringes
- Syringe filters (chemically compatible, e.g., PTFE)
- Drying oven or vacuum evaporator

Procedure:

- **Preparation:** A series of sealed glass vials are prepared, each containing a measured volume of the selected organic solvent.
- **Addition of Solute:** An excess amount of **butyl cyanoacetate** is added to each vial to ensure that a saturated solution is formed. The presence of undissolved **butyl cyanoacetate** at the bottom of the vial after equilibration confirms saturation.
- **Equilibration:** The vials are placed in a temperature-controlled shaker bath set to the desired experimental temperature (e.g., 25 °C). The samples are agitated for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Sample Withdrawal:** After equilibration, the agitation is stopped, and the vials are left undisturbed in the temperature bath for several hours to allow the excess solute to settle. A

sample of the clear supernatant is carefully withdrawn using a pre-warmed pipette or syringe to prevent precipitation due to temperature changes.

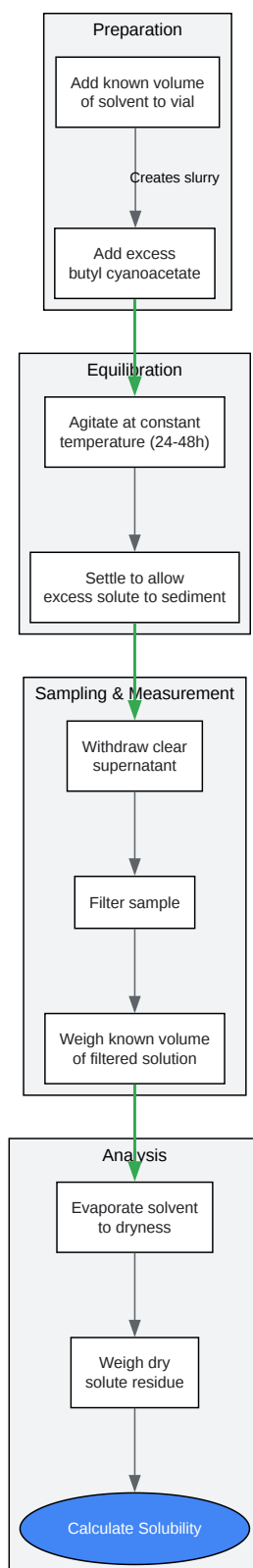
- **Filtration:** The withdrawn sample is immediately passed through a syringe filter (also at the experimental temperature, if possible) to remove any suspended microparticles. This step is crucial for accurate results.
- **Weighing the Sample:** A precise volume of the clear, saturated filtrate is transferred to a pre-weighed, dry vial. The exact mass of the solution is determined using an analytical balance.
- **Solvent Evaporation:** The solvent is removed from the sample vial. This can be achieved by gentle heating in a drying oven (well below the boiling point of **butyl cyanoacetate**) or by using a vacuum evaporator. The process is continued until a constant weight of the residue (solute) is achieved.
- **Final Weighing:** The vial containing the dry **butyl cyanoacetate** residue is cooled to room temperature in a desiccator and then weighed on the analytical balance.
- **Calculation:** The solubility is calculated based on the mass of the dissolved **butyl cyanoacetate** and the mass of the solvent.

Mass of solvent = (Mass of solution) - (Mass of solute residue)

Solubility (g/100 g solvent) = (Mass of solute residue / Mass of solvent) x 100

Visualization of Experimental Workflow

The logical steps for determining solubility can be visualized as a clear workflow.



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Caption: Experimental workflow for gravimetric solubility determination.

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References

- 1. chembk.com [chembk.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Page loading... [guidechem.com]
- 4. nbinn.com [nbinn.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. chemwhat.com [chemwhat.com]
- 7. n-Butyl cyanoacetate | 5459-58-5 [chemicalbook.com]
- 8. 5459-58-5 | CAS DataBase [m.chemicalbook.com]
- 9. Butyl cyanoacrylate - Wikipedia [en.wikipedia.org]
- 10. scribd.com [scribd.com]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 12. chempoint.com [chempoint.com]
- 13. studylib.net [studylib.net]
- 14. researchgate.net [researchgate.net]
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